

a stability and storage conditions for research-grade Avibactam

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Compound of Interest

Compound Name: Avibactam

Cat. No.: B601228

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Technical Support Center: Research-Grade Avibactam

This guide provides detailed information on the stability and storage of research-grade **avibactam**, along with troubleshooting advice and experimental protocols to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of research-grade **avibactam**?

A1: Solid **avibactam** sodium is a white to off-white powder that should be stored under specific conditions to ensure its long-term stability. For maximal shelf-life, it is recommended to store the powder at -20°C.[1][2][3] Some suppliers also provide a range of -10 to -25°C.[4] The container should be kept tightly sealed in a dry, well-ventilated area, and protected from light.[1][5][6] For best practices, it is advisable to warm the container to room temperature before opening to prevent condensation, and some protocols suggest storing under an inert gas like nitrogen.[5]

Q2: What is the recommended solvent for reconstituting **avibactam** and how do I prepare stock solutions?

A2: **Avibactam** sodium is freely soluble in water (>140 mg/mL) and also soluble in DMSO (≥30 mg/mL).[1][3] For most in vitro assays, preparing a high-concentration stock solution in sterile

water or DMSO is common. When using DMSO, ensure it is anhydrous, as hygroscopic DMSO can negatively impact solubility.[7] For some preparations, gentle warming or sonication may be required to achieve complete dissolution.[7][8]

Q3: What are the storage conditions and stability for **avibactam** stock solutions?

A3: The stability of **avibactam** in solution depends on the solvent and storage temperature. For stock solutions prepared in solvents like DMSO, they are stable for up to 6 months when stored at -80°C and for up to 1 month when stored at -20°C.[7][9] It is crucial to store solutions in tightly sealed, light-protected aliquots to avoid repeated freeze-thaw cycles.

Q4: I am using **avibactam** in an aqueous buffer for my experiment. How long is it stable at room temperature or under refrigeration?

A4: While specific data for research-grade **avibactam** in all buffers is not available, information from its clinical use in combination with ceftazidime provides valuable guidance. After dilution in aqueous solutions like 0.9% sodium chloride or 5% dextrose, **avibactam** is stable for up to 12 hours at room temperature.[10][11] If refrigerated at 2-8°C, the stability extends to 24 hours.[6][10][12] However, it is always best practice to prepare fresh working solutions for experiments or to conduct a small-scale stability study in your specific buffer if the experiment is of long duration.

Q5: What are the known incompatibilities for **avibactam**?

A5: **Avibactam** is known to be incompatible with strong oxidizing agents.[1] The compatibility of **avibactam** with other drugs or compounds in a single solution has not been extensively established for research purposes.[12] Therefore, it is recommended to avoid mixing **avibactam** stock solutions directly with other compounds unless compatibility has been verified.

Quantitative Data Summary

Table 1: Storage and Stability of Solid Avibactam Sodium

Parameter	Condition	Recommendation	Citations
Storage Temperature	Long-Term	-20°C	[1][2][3]
Alternate Range	<-15°C to -25°C	[4][5]	
Container	General	Tightly sealed	[1][5]
Environment	General	Dry, well-ventilated, protected from light	[1][5][6]
Handling	Pre-use	Warm to room temperature before opening	[5]

Table 2: Solubility and Solution Stability of Avibactam

Parameter	Solvent	Concentration / Condition	Stability & Duration	Citations
Solubility	Water	>140 mg/mL	Not Applicable	[1][3]
DMSO	≥30 mg/mL	Not Applicable	[1][8]	
Stock Solution Stability	DMSO / Organic Solvent	-80°C	Up to 6 months	[7][9]
DMSO / Organic Solvent	-20°C	Up to 1 month	[7][9]	
Aqueous Solution Stability	IV Solutions (e.g., 0.9% NaCl)	Room Temperature (~25°C)	Up to 12 hours	[10][11][12]
IV Solutions (e.g., 0.9% NaCl)	Refrigerated (2- 8°C)	Up to 24 hours	[10][11][12]	

Experimental Protocols

Protocol: High-Performance Liquid Chromatography (HPLC) for Stability Assessment

This protocol outlines a general method to determine the chemical stability of **avibactam** in a specific solvent or buffer over time.

Objective: To quantify the percentage of intact **avibactam** remaining in a solution under defined storage conditions.

Materials:

- Research-grade **avibactam** sodium
- HPLC-grade solvent (e.g., water, DMSO) or desired experimental buffer
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- HPLC-grade mobile phase components (e.g., acetonitrile, water, formic acid)
- Autosampler vials

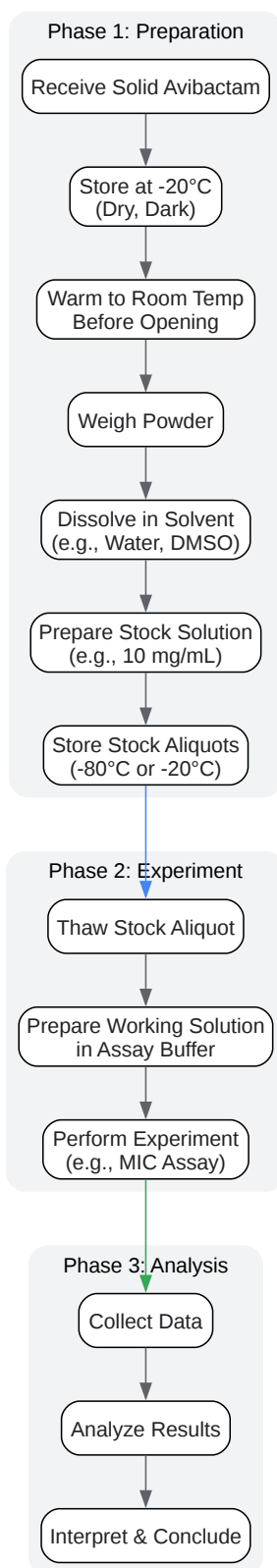
Methodology:

- Preparation of Standard Curve:
 - Accurately weigh and dissolve **avibactam** in the chosen solvent/buffer to prepare a fresh, high-concentration stock solution (e.g., 1 mg/mL). This serves as the 100% reference standard (T=0).
 - Perform serial dilutions of the stock solution to create a set of standards with known concentrations (e.g., 500, 250, 125, 62.5, 31.25 µg/mL).
 - Inject each standard into the HPLC system and record the peak area at the characteristic wavelength for **avibactam**.
 - Plot a standard curve of peak area versus concentration and determine the linearity (R^2 value).
- Preparation of Stability Samples:

- Prepare a bulk solution of **avibactam** in the desired buffer/solvent at the target experimental concentration.
- Immediately take an aliquot, dilute if necessary, and analyze it via HPLC. This is the T=0 time point.
- Dispense the remaining bulk solution into multiple sealed vials and store them under the desired conditions (e.g., 4°C, 25°C, 37°C).
- Sample Analysis at Time Points:
 - At predetermined time intervals (e.g., 2, 4, 8, 12, 24 hours), remove one vial from storage.
 - Allow the sample to reach room temperature.
 - Inject the sample into the HPLC system.
- Data Analysis:
 - For each time point, determine the concentration of **avibactam** in the sample by comparing its peak area to the standard curve.
 - Calculate the percentage of **avibactam** remaining relative to the T=0 sample using the formula: % Remaining = (Concentration at Time T / Concentration at Time 0) * 100
 - A solution is generally considered stable if the remaining percentage is ≥90%.[\[13\]](#)

Visualizations

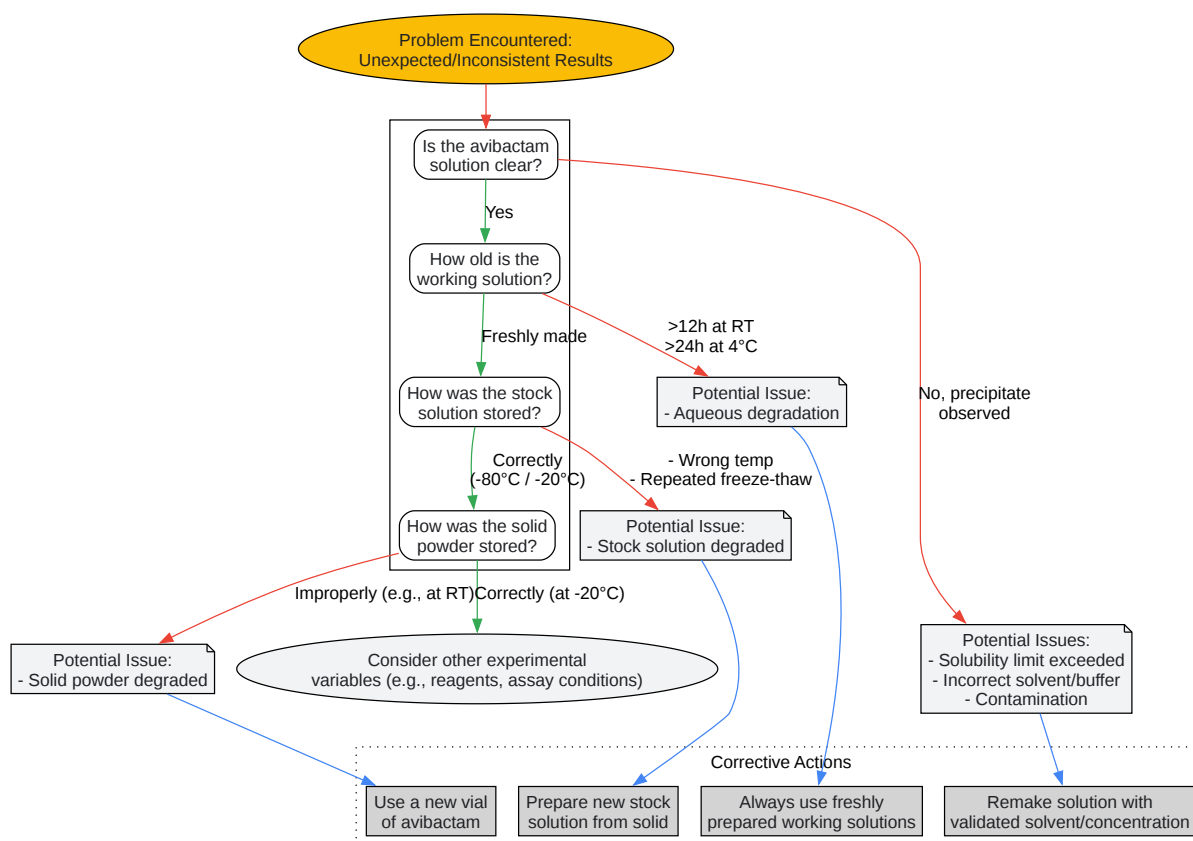
Experimental Workflow



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Caption: General workflow for using research-grade **avibactam**.

Troubleshooting Guide



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